

# Benzyltriphenylphosphonium Chloride: A Technical Safety and Handling Guide for Researchers

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## Compound of Interest

Compound Name: **Benzyltriphenylphosphonium**

Cat. No.: **B107652**

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An in-depth guide for researchers, scientists, and drug development professionals on the safe handling, storage, and emergency procedures for **benzyltriphenylphosphonium** chloride.

This technical document provides a comprehensive overview of the safety data and handling precautions for **benzyltriphenylphosphonium** chloride (CAS No. 1100-88-5). The information is compiled and presented to meet the needs of laboratory professionals, ensuring a thorough understanding of the risks associated with this compound and the necessary measures to mitigate them.

## Hazard Identification and Classification

**Benzyltriphenylphosphonium** chloride is classified as a highly toxic substance. It is fatal if swallowed or inhaled and toxic in contact with skin.<sup>[1][2]</sup> It causes serious eye damage and skin irritation.<sup>[1][2]</sup> Furthermore, it may cause respiratory irritation and is toxic to aquatic life with long-lasting effects.<sup>[1]</sup>

GHS Classification:

Hazard Class	Category	Signal Word	Hazard Statement
Acute Toxicity, Oral	2	Danger	H300: Fatal if swallowed
Acute Toxicity, Inhalation	2	Danger	H330: Fatal if inhaled
Acute Toxicity, Dermal	3	Danger	H311: Toxic in contact with skin
Skin Corrosion/Irritation	2	Warning	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	1	Danger	H318: Causes serious eye damage
Specific Target Organ Toxicity (Single Exposure)	3	Warning	H335: May cause respiratory irritation
Hazardous to the Aquatic Environment, Acute Hazard	2	-	H401: Toxic to aquatic life
Hazardous to the Aquatic Environment, Chronic Hazard	2	-	H411: Toxic to aquatic life with long lasting effects

Source:[1][3]

## Toxicological Data

The toxicological properties of **benzyltriphenylphosphonium** chloride have been investigated, and the following quantitative data is available.

Test	Species	Route	Value
LD50	Rat	Oral	43 mg/kg
LC50	Rat	Inhalation	0.13 mg/L (4 h)

Source:[1]

Symptoms of Exposure:

- Skin contact: May lead to inflammation, itching, scaling, reddening, blistering, pain, or dryness.[1]
- Eye contact: Can cause redness, pain, or severe eye damage.[1]
- Inhalation: May result in irritation of the lungs and respiratory system.[1]
- Ingestion: Fatal if swallowed.[4]

## Physical and Chemical Properties

A summary of the key physical and chemical properties is provided below.

Property	Value
Molecular Formula	C <sub>25</sub> H <sub>22</sub> ClP
Molecular Weight	388.87 g/mol
Appearance	White to off-white powder
Melting Point	≥300 °C
Flash Point	>300 °C
Stability	Stable under recommended storage conditions. It is hygroscopic and light-sensitive.
Incompatible Materials	Strong oxidizing agents, bases.
Hazardous Decomposition Products	Carbon oxides, hydrogen chloride, and phosphorus oxides.

Source:[1][2][4][5]

## Safe Handling and Storage Protocols

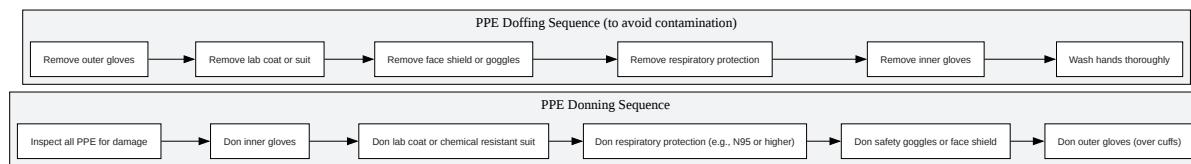
Adherence to strict safety protocols is mandatory when handling **benzyltriphenylphosphonium chloride**.

## Engineering Controls

- Work should be conducted in a well-ventilated area, preferably within a chemical fume hood. [\[2\]](#)
- Facilities must be equipped with an eyewash station and a safety shower in close proximity to the handling area.[\[1\]](#)[\[2\]](#)

## Personal Protective Equipment (PPE)

A detailed workflow for donning and doffing PPE is crucial for minimizing exposure risk.



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Caption: Personal Protective Equipment (PPE) Donning and Doffing Workflow.

## Handling Procedures

- Avoid all contact with skin, eyes, and clothing.[\[1\]](#)
- Do not breathe dust or fumes.[\[1\]](#)
- Minimize dust generation and accumulation.[\[1\]](#)

- Wash hands thoroughly after handling.[[1](#)]
- Do not eat, drink, or smoke in the handling area.[[1](#)]

## Storage Conditions

- Store in a tightly-closed container in a cool, dry, and well-ventilated area.[[1](#)]
- Keep away from incompatible substances such as strong oxidizing agents.[[1](#)]
- The substance is hygroscopic and should be protected from moisture.[[2](#)][[4](#)]
- Store in a locked-up area.[[1](#)]

## Emergency Procedures

Immediate and appropriate response to emergencies is critical to prevent harm.

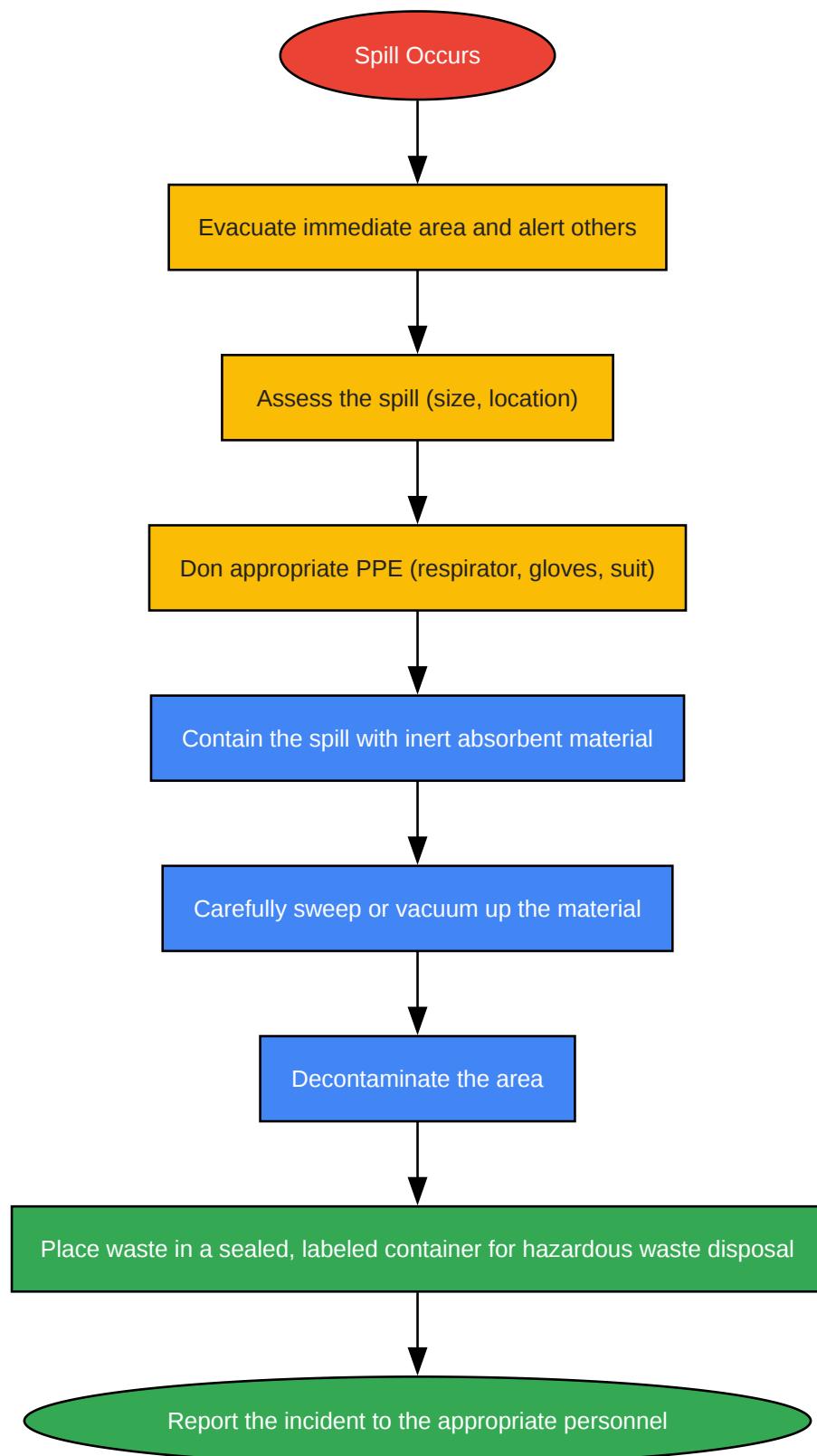
### First Aid Measures

Exposure Route	First Aid Protocol
Inhalation	Move the person to fresh air. If not breathing, give artificial respiration. Seek immediate medical attention.
Skin Contact	Immediately flush skin with running water for at least 15 minutes while removing contaminated clothing and shoes. Seek immediate medical attention.
Eye Contact	Immediately flush open eyes with running water for at least 15 minutes. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

Source:[[1](#)]

## Accidental Release Measures

The following diagram outlines the logical steps to be taken in the event of a spill.



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Caption: Emergency Response Workflow for a **Benzyltriphenylphosphonium Chloride** Spill.

## Fire-Fighting Measures

- Suitable extinguishing media: Use water spray, dry chemical, carbon dioxide, or chemical foam.[\[1\]](#)
- Specific hazards: Irritating and highly toxic gases may be generated during a fire, including carbon oxides, hydrogen chloride, and phosphorus oxides.[\[1\]](#)
- Protective equipment: Firefighters should wear a self-contained breathing apparatus (SCBA) and full protective gear.[\[1\]](#)

## Experimental Protocol: The Wittig Reaction

**Benzyltriphenylphosphonium** chloride is a common reagent in the Wittig reaction, which converts aldehydes and ketones to alkenes. The following is an example of a microscale protocol, with safety considerations emphasized.

## Materials

- **Benzyltriphenylphosphonium** chloride (200 mg)
- 9-anthrinaldehyde (115 mg)
- Dichloromethane (1.0 mL)
- 50% Sodium hydroxide solution (0.26 mL)

## Procedure

- Preparation: In a chemical fume hood, add 200 mg of **benzyltriphenylphosphonium** chloride and 115 mg of 9-anthrinaldehyde to a small reaction tube. Add 1.0 mL of dichloromethane.
- Reaction: Using a syringe, add 0.26 mL of a 50% NaOH solution dropwise to the reaction tube. Mix the reagents thoroughly by flicking the tube after every few drops.
- Incubation: After the addition is complete, cap the reaction tube and shake it vigorously for 30 minutes.

- Workup: Add 1.5 mL of water and 1.5 mL of dichloromethane to the tube. Shake to mix the layers and then extract the organic layer.

Source: Adapted from Williamson, K.L., Macroscale and Microscale Organic Experiments, 1999.[6]

## Safety Considerations for the Wittig Reaction

- All manipulations should be performed in a chemical fume hood.
- Wear appropriate PPE, including gloves, safety goggles, and a lab coat.
- Dichloromethane is a hazardous solvent and should be handled with care.
- 50% Sodium hydroxide is highly corrosive. Avoid contact with skin and eyes.

## Disposal Considerations

- Dispose of **benzyltriphenylphosphonium** chloride and any contaminated materials as hazardous waste.[1]
- Consult with your institution's environmental health and safety department for specific disposal guidelines.
- Do not allow the chemical to enter drains or waterways.[1]

This guide is intended to provide comprehensive safety information for experienced researchers. Always consult the most recent Safety Data Sheet from your supplier and your institution's safety protocols before working with **benzyltriphenylphosphonium** chloride.

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